

Spectroscopic Characterization of Entacapone: Application Notes and Protocols

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Compound of Interest

Compound Name: *Entacapone acid*

Cat. No.: *B1671356*

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Introduction

Entacapone is a selective and reversible catechol-O-methyltransferase (COMT) inhibitor used as an adjunct to levodopa/carbidopa therapy in the treatment of Parkinson's disease.^{[1][2][3]} Its therapeutic efficacy is dependent on its chemical integrity and purity. Therefore, robust analytical methods for its characterization are crucial in drug development and quality control. This document provides detailed application notes and protocols for the spectroscopic characterization of Entacapone using Ultraviolet-Visible (UV-Vis) and Infrared (IR) spectroscopy.

UV-Visible Spectroscopic Characterization

UV-Vis spectroscopy is a valuable technique for the quantitative analysis of Entacapone in bulk drug substance and pharmaceutical formulations. The chromophoric nature of the Entacapone molecule, arising from its conjugated system, allows for strong absorption in the UV-Vis region.

Quantitative Data Summary

The absorption maximum (λ_{max}) of Entacapone is solvent-dependent. The following table summarizes the reported λ_{max} values in various solvent systems, which is critical for method development and validation.

Solvent/Mobile Phase	λ_{max} (nm)	Linearity Range ($\mu\text{g/mL}$)	Correlation Coefficient (r^2)	
Acetonitrile	305	3.0 - 20.0	0.99996[4]	
Methanol / Potassium Phosphate Buffer (pH 2.75, 30 mM) (50:50, v/v)	310	100 - 300 (0.1 - 0.3 mg/mL)	Not explicitly stated, but method validated for linearity[5][6]	
20% Sodium Acetate Solution	378	0.5 - 5.0	0.999[7]	
0.5 M Sodium Hydroxide		Not explicitly stated, but maximum absorption is in the same range as levodopa and carbidopa.	2 - 14	0.999
10% v/v Acetonitrile	220	4.08 - 20.40	> 0.99[8]	
Acetonitrile / 0.02M Potassium Dihydrogen Orthophosphate (pH 6.0) (55:45)	310	20 - 120	0.999[9]	

Experimental Protocol: UV-Vis Spectrophotometric Analysis

This protocol outlines the steps for the quantitative determination of Entacapone using a UV-Vis spectrophotometer.

1. Materials and Reagents:

- Entacapone reference standard
- Acetonitrile (HPLC grade)

- Methanol (HPLC grade)
- Potassium dihydrogen phosphate (analytical grade)
- Orthophosphoric acid (analytical grade)
- Sodium hydroxide (analytical grade)
- Sodium acetate (analytical grade)
- Purified water

2. Instrumentation:

- UV-Vis Spectrophotometer (double beam)
- 1 cm quartz cuvettes
- Analytical balance
- Volumetric flasks
- Pipettes

3. Preparation of Standard Stock Solution (Example using Acetonitrile):

- Accurately weigh approximately 10 mg of Entacapone reference standard.
- Transfer the weighed standard into a 100 mL volumetric flask.
- Dissolve and dilute to volume with acetonitrile to obtain a stock solution of 100 μ g/mL.
- From this stock solution, prepare a series of working standard solutions by appropriate dilution with acetonitrile to cover the desired concentration range (e.g., 5, 10, 15, 20, 25 μ g/mL).

4. Sample Preparation (for Tablets):

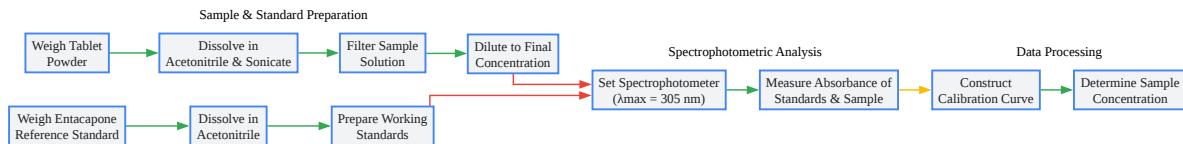
- Weigh and finely powder not fewer than 20 tablets.

- Accurately weigh a portion of the powder equivalent to 10 mg of Entacapone.
- Transfer to a 100 mL volumetric flask.
- Add about 70 mL of acetonitrile and sonicate for 15 minutes to ensure complete dissolution of Entacapone.
- Dilute to volume with acetonitrile and mix well.
- Filter the solution through a 0.45 μ m membrane filter, discarding the first few mL of the filtrate.
- Dilute the filtrate with acetonitrile to obtain a final concentration within the linear range of the standard curve.

5. Spectrophotometric Measurement:

- Set the spectrophotometer to scan the UV spectrum from 400 nm to 200 nm.
- Use acetonitrile as the blank.
- Record the absorbance of each working standard solution and the sample solution at the λ_{max} of 305 nm.^[4]
- Construct a calibration curve by plotting the absorbance versus the concentration of the standard solutions.
- Determine the concentration of Entacapone in the sample solution from the calibration curve.

Experimental Workflow

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Caption: UV-Vis Spectrophotometric Analysis Workflow for Entacapone.

Infrared (IR) Spectroscopic Characterization

IR spectroscopy is a powerful technique for the identification and structural elucidation of Entacapone. It is particularly useful for identifying functional groups and can be employed for the characterization of different polymorphic forms.[\[10\]](#)

Key IR Absorption Bands

The IR spectrum of Entacapone exhibits characteristic absorption bands corresponding to its various functional groups. Fourier-transform Infrared (FT-IR) spectroscopy is a fast and cost-effective technique for the identification and quantification of Entacapone polymorphs.[\[10\]](#)

Wavenumber (cm ⁻¹)	Functional Group Assignment	Reference
3339	O-H stretching (characteristic of Polymorph-A)	[10]

Note: A full interpretation of the IR spectrum would involve assigning other peaks corresponding to C=O (amide), C≡N (nitrile), NO₂ (nitro), and aromatic C-H and C=C stretching vibrations. A visual representation of a typical FT-IR spectrum of pure Entacapone is available in the literature.[\[11\]](#)

Experimental Protocol: FT-IR Spectroscopic Analysis

This protocol describes the procedure for obtaining an FT-IR spectrum of Entacapone using the Potassium Bromide (KBr) pellet method.

1. Materials and Reagents:

- Entacapone sample
- Potassium Bromide (KBr), spectroscopic grade, dried
- Mortar and pestle (agate)
- Hydraulic press with pellet-forming die

2. Instrumentation:

- Fourier-Transform Infrared (FT-IR) Spectrometer

3. Sample Preparation (KBr Pellet):

- Place a small amount of KBr (approximately 200 mg) in an agate mortar and grind it to a fine powder.
- Add a small amount of the Entacapone sample (approximately 1-2 mg) to the KBr powder.
- Mix the sample and KBr thoroughly by gentle grinding with the pestle. The mixture should be homogeneous.
- Transfer a portion of the mixture into the pellet-forming die.
- Place the die in the hydraulic press and apply pressure (typically 8-10 tons) for a few minutes to form a transparent or translucent pellet.
- Carefully remove the KBr pellet from the die.

4. Spectroscopic Measurement:

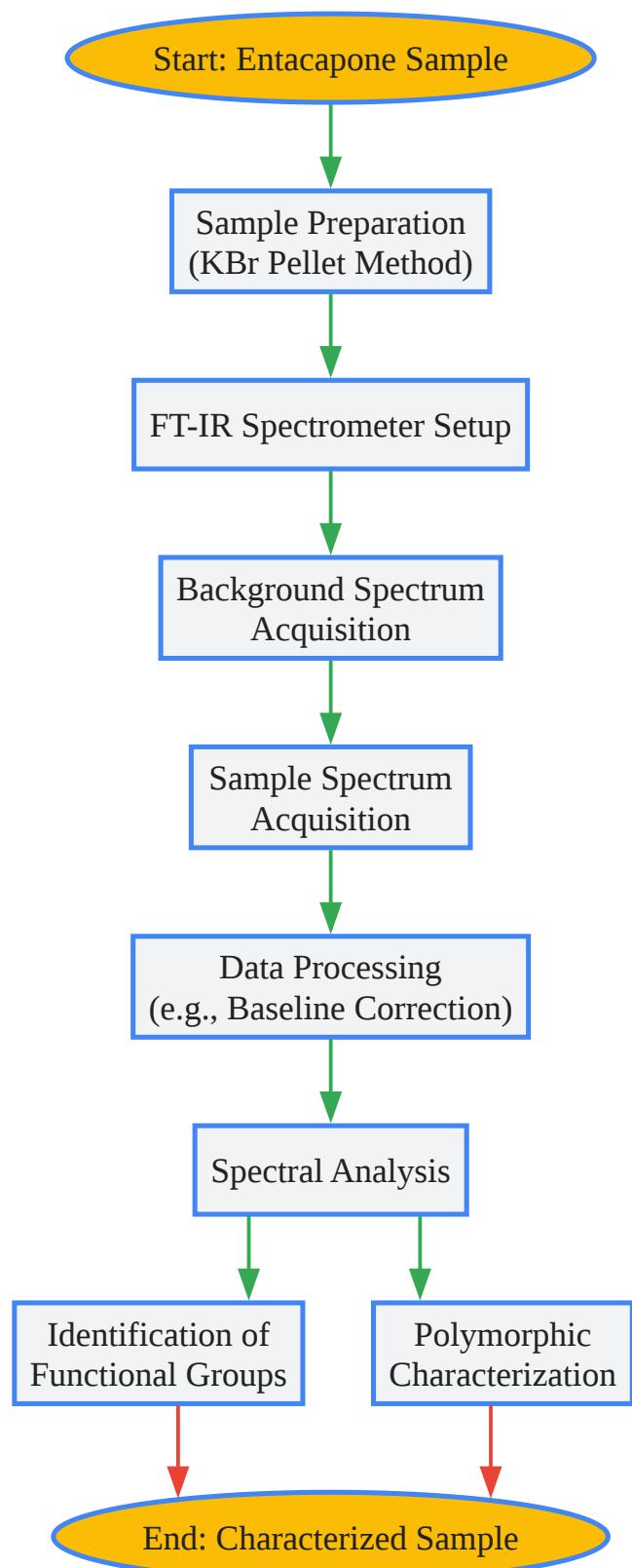
- Place the KBr pellet in the sample holder of the FT-IR spectrometer.

- Record the background spectrum of the empty sample compartment.
- Acquire the IR spectrum of the sample, typically in the range of 4000-400 cm^{-1} .
- Process the spectrum (e.g., baseline correction, smoothing) as required.

5. Data Analysis:

- Identify the characteristic absorption bands and compare them with the reference spectrum of Entacapone.
- For polymorphic analysis, carefully analyze the specific regions of the spectrum where differences between polymorphs are expected, such as the O-H stretching region around 3339 cm^{-1} .^[10]

Logical Relationship Diagram

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